

# A Comprehensive Technical Overview of Tri-O-acetyl-D-glucal

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## Compound of Interest

Compound Name: Tri-O-acetyl-D-glucal

Cat. No.: B7775169

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This document serves as a detailed resource for researchers, scientists, and professionals in drug development, providing essential chemical and physical data for **Tri-O-acetyl-D-glucal**.

## Core Chemical Properties

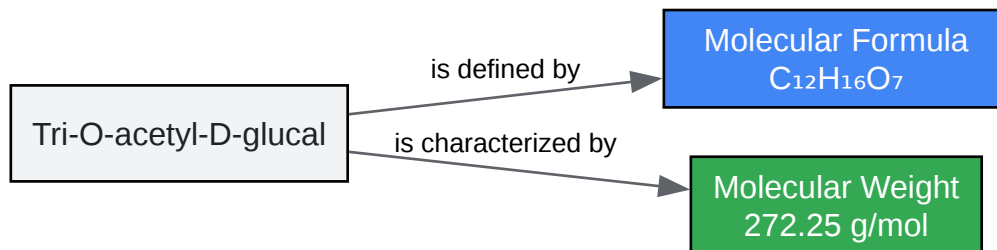
**Tri-O-acetyl-D-glucal** is a key intermediate in the synthesis of various carbohydrate-based structures and complex molecules. A clear understanding of its fundamental properties is crucial for its application in research and development.

Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>7</sub>	[1][2][3]
Molecular Weight	272.25 g/mol	[1][2][3]

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the compound name and its fundamental chemical identifiers.

## Tri-O-acetyl-D-glucal: Core Identifiers



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Caption: Relationship between **Tri-O-acetyl-D-glucal** and its molecular formula and weight.

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## References

- 1. Tri-O-acetyl-D-glucal | C<sub>12</sub>H<sub>16</sub>O<sub>7</sub> | CID 688303 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 3,4,6-Tri-O-acetyl-D-glucal | 2873-29-2 | MT00681 [biosynth.com]
- To cite this document: BenchChem. [A Comprehensive Technical Overview of Tri-O-acetyl-D-glucal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7775169#tri-o-acetyl-d-glucal-molecular-weight-and-formula]

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